

Application Notes and Protocols: GTPyS Binding Assay with AMG 837 Calcium Hydrate

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Compound of Interest

Compound Name: AMG 837 calcium hydrate

Cat. No.: B15606554

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Introduction

AMG 837 is a potent and orally bioavailable partial agonist of the G-protein coupled receptor 40 (GPR40), also known as Free Fatty Acid Receptor 1 (FFA1).[1][2][3][4][5] GPR40 is a promising therapeutic target for type 2 diabetes, as its activation on pancreatic β -cells potentiates glucose-stimulated insulin secretion.[3][6] The GTPyS binding assay is a functional biochemical assay used to study the activation of G-protein coupled receptors (GPCRs) by their ligands.[7][8][9] It measures the binding of a non-hydrolyzable GTP analog, [35 S]GTPyS, to the $G\alpha$ subunit of a heterotrimeric G-protein upon receptor activation by an agonist.[7][9][10] This assay is instrumental in determining the potency (EC_{50}) and efficacy (E_{max}) of a ligand and can differentiate between agonists, antagonists, and inverse agonists.[7] This document provides a detailed protocol for a GTPyS binding assay to characterize the interaction of **AMG 837 calcium hydrate** with the GPR40 receptor.

Mechanism of Action of AMG 837

AMG 837 acts as a partial agonist at the GPR40 receptor.[1][3][11] GPR40 is primarily coupled to the G_{aq} class of G-proteins.[3][6][12] Upon agonist binding, the receptor undergoes a

conformational change, facilitating the exchange of GDP for GTP on the Gαq subunit. This leads to the dissociation of the Gαq subunit from the Gβγ dimer, initiating downstream signaling cascades, such as the activation of phospholipase C (PLC), which in turn leads to the generation of inositol phosphates and an increase in intracellular calcium levels.[\[3\]](#)[\[6\]](#) The GTPγS binding assay directly measures the initial step of G-protein activation.

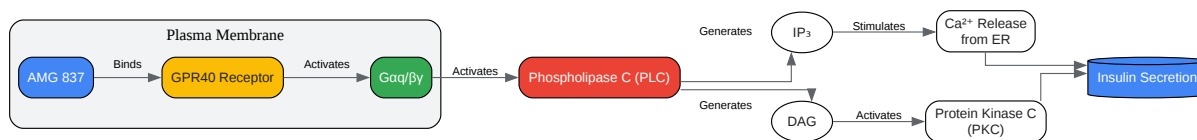
Quantitative Data Summary

The following table summarizes the quantitative data for **AMG 837 calcium hydrate** from various in vitro assays, including the GTPγS binding assay.

Parameter	Value	Cell Line/System	Assay Type	Reference
EC ₅₀	1.5 ± 0.1 nM	A9 cell line stably overexpressing human GPR40	[³⁵ S]GTPγS Binding Assay	[3] [6]
EC ₅₀	13.5 nM	CHO cells expressing human GPR40	Ca ²⁺ Flux Assay	[2]
EC ₅₀	7.8 ± 1.2 nM	A9_GPR40 cell line	Inositol Phosphate Accumulation	[3] [11]
EC ₅₀	142 ± 20 nM	Isolated primary mouse islets	Glucose-Stimulated Insulin Secretion	[2] [6]

Signaling Pathway and Experimental Workflow

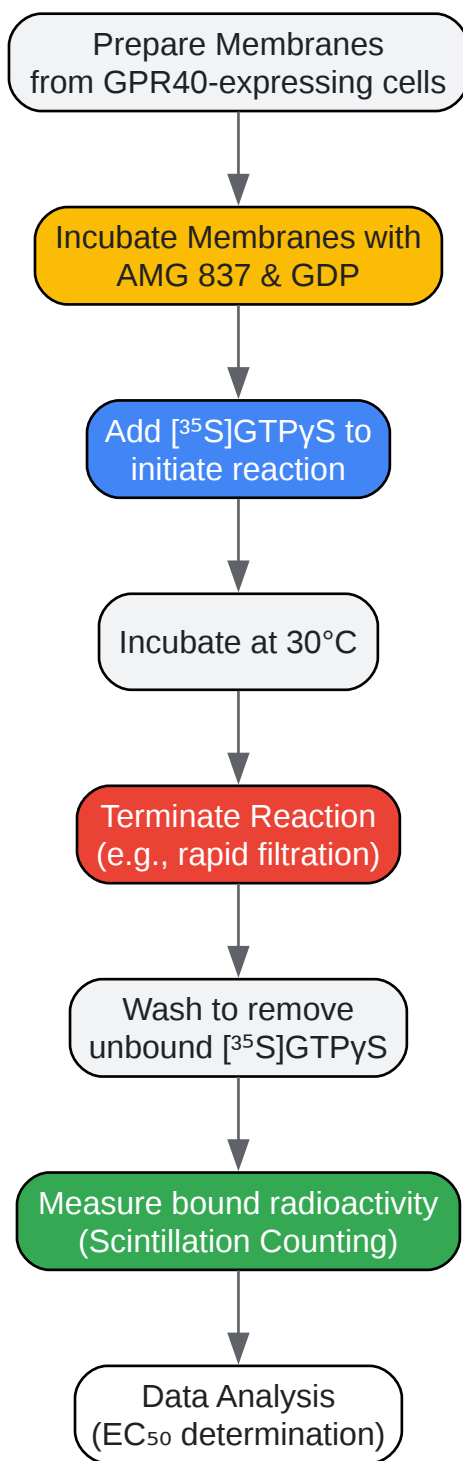
GPR40 Signaling Pathway Activated by AMG 837



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Caption: GPR40 signaling cascade initiated by AMG 837.

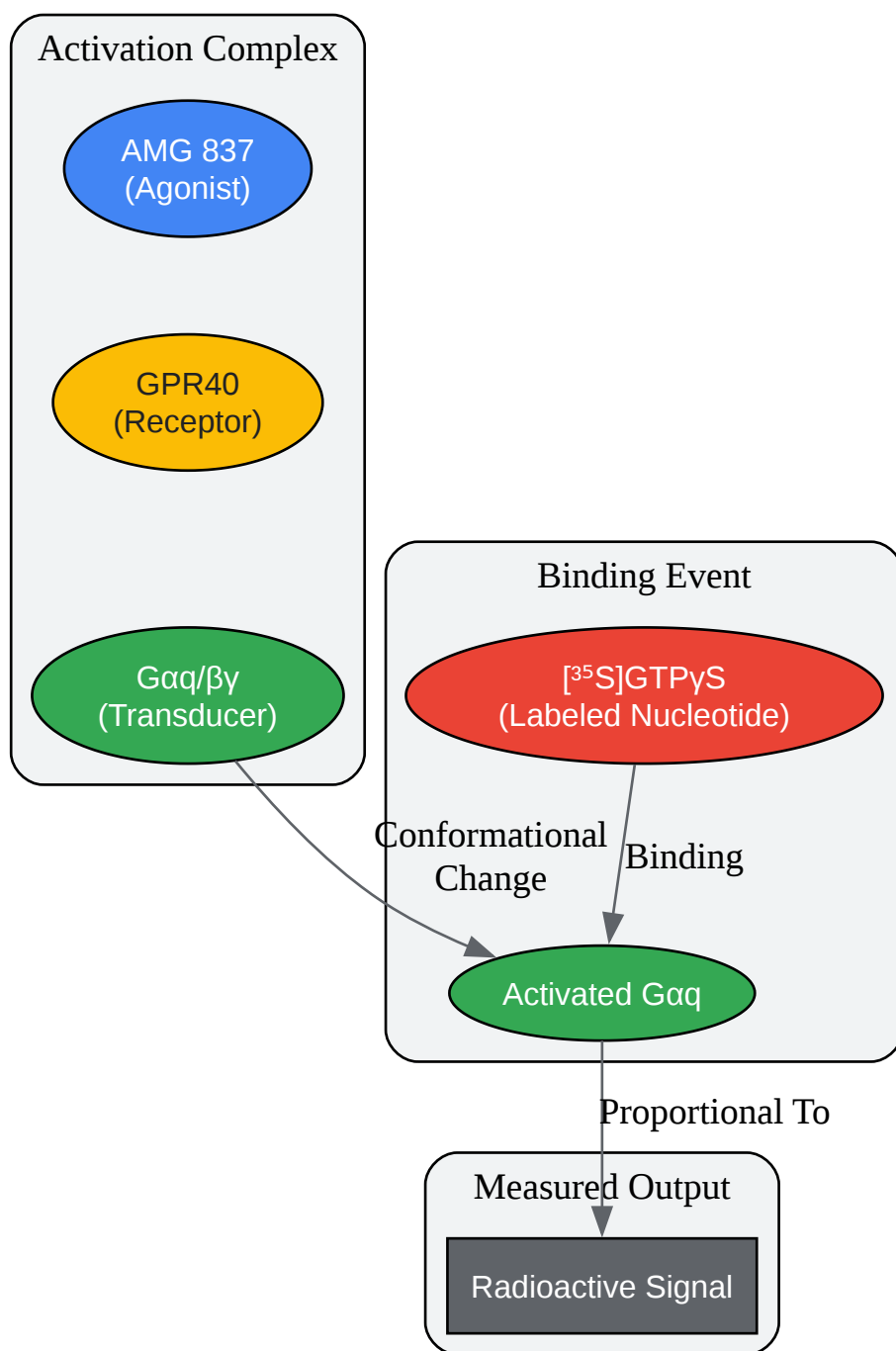
Experimental Workflow for GTPyS Binding Assay



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Caption: General workflow for the $[^{35}\text{S}]\text{GTPyS}$ binding assay.

Logical Relationship of Assay Components



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Caption: Interplay of components in the GTPyS assay.

Experimental Protocols

This section provides a detailed methodology for performing a [^{35}S]GTPyS binding assay with **AMG 837 calcium hydrate** using membranes from cells overexpressing human GPR40. This protocol is based on established methods for GPCRs and specific details available for AMG 837.^{[3][6][8]}

Materials and Reagents

- **Cell Membranes:** Membranes prepared from a cell line stably expressing human GPR40 (e.g., A9 or CHO cells).
- **AMG 837 Calcium Hydrate:** Prepare a stock solution in a suitable solvent (e.g., DMSO) and make serial dilutions in assay buffer.
- [^{35}S]GTPyS: Specific activity >1000 Ci/mmol.
- Guanosine 5'-diphosphate (GDP): For pre-incubation to ensure G-proteins are in the inactive state.
- Assay Buffer: 50 mM Tris-HCl (pH 7.4), 100 mM NaCl, 5 mM MgCl_2 , 1 mM EDTA.
- Non-specific Binding Control: Unlabeled GTPyS or a high concentration of a known GPR40 agonist.
- Wash Buffer: Ice-cold 50 mM Tris-HCl (pH 7.4).
- Filtration Apparatus: 96-well filter plates (e.g., GF/C) and a vacuum manifold.
- Scintillation Cocktail: Suitable for counting ^{35}S .
- Scintillation Counter: To measure radioactivity.

Procedure

- **Membrane Preparation:**
 - Culture cells expressing human GPR40 to a high density.
 - Harvest cells and homogenize in ice-cold buffer.

- Centrifuge the homogenate at low speed to remove nuclei and cellular debris.
- Centrifuge the supernatant at high speed (e.g., 40,000 x g) to pellet the membranes.
- Wash the membrane pellet with fresh buffer and resuspend in assay buffer.
- Determine the protein concentration of the membrane preparation (e.g., using a BCA or Bradford assay).
- Store membrane aliquots at -80°C until use.
- Assay Setup:
 - On a 96-well plate, add the following components in order:
 - Assay Buffer
 - Serial dilutions of **AMG 837 calcium hydrate** (or vehicle for basal binding, and unlabeled GTPyS for non-specific binding).
 - GDP to a final concentration of 10 µM.
 - Cell membranes (typically 10-20 µg of protein per well).
 - Pre-incubate the plate at 30°C for 15-20 minutes to facilitate the binding of GDP to the G-proteins.
- Initiation of the Reaction:
 - Add [³⁵S]GTPyS to each well to a final concentration of approximately 0.1 nM.
 - Incubate the plate at 30°C for 30-60 minutes with gentle agitation.
- Termination and Filtration:
 - Terminate the reaction by rapid filtration through the 96-well filter plate using a vacuum manifold.

- Quickly wash each well with 3-4 volumes of ice-cold wash buffer to remove unbound [35 S]GTPyS.
- Measurement of Radioactivity:
 - Allow the filter plate to dry completely.
 - Add scintillation cocktail to each well.
 - Seal the plate and count the radioactivity in a scintillation counter.
- Data Analysis:
 - Subtract the non-specific binding from all other readings to obtain specific binding.
 - Plot the specific binding (in cpm or dpm) against the logarithm of the AMG 837 concentration.
 - Fit the data to a sigmoidal dose-response curve using non-linear regression analysis to determine the EC₅₀ and Emax values.

Conclusion

The GTPyS binding assay is a robust and reliable method for characterizing the functional activity of ligands at GPCRs. This application note provides a comprehensive guide for researchers to assess the interaction of **AMG 837 calcium hydrate** with the GPR40 receptor. The provided protocols and data serve as a valuable resource for drug discovery and development programs targeting GPR40 for the treatment of type 2 diabetes and other metabolic disorders.

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